

# "Diethylene glycol bis(2-chloroethyl) ether" CAS number 638-56-2

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## Compound of Interest

Compound Name: *Diethylene glycol bis(2-chloroethyl) ether*

Cat. No.: B1329262

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An In-Depth Technical Guide to **Diethylene Glycol Bis(2-chloroethyl) ether** (CAS 638-56-2)

## Abstract

This document provides a comprehensive technical overview of **Diethylene Glycol Bis(2-chloroethyl) ether**, CAS number 638-56-2. It is intended for researchers, scientists, and professionals in drug development and materials science. This guide covers the compound's chemical and physical properties, detailed synthesis protocols, key applications, analytical methodologies, and essential toxicology and safety information. All quantitative data is presented in structured tables for clarity, and key processes are visualized using diagrams to facilitate understanding.

## Introduction

**Diethylene glycol bis(2-chloroethyl) ether**, also known by synonyms such as 1,11-Dichloro-3,6,9-trioxaundecane and Tetraethylene glycol dichloride, is a versatile chemical compound with the molecular formula  $C_8H_{16}Cl_2O_3$ .<sup>[1][2]</sup> It is a high-boiling, colorless to pale yellow liquid that serves a dual role as both a solvent and a reactive chemical intermediate.<sup>[2][3]</sup> Its unique structure, featuring ether linkages for solvency and terminal chlorine atoms for reactivity, makes it valuable in a wide range of industrial and research applications.<sup>[4][5]</sup> These applications include its use in the formulation of coatings and adhesives, and as a key building block in the synthesis of more complex molecules, such as pharmaceuticals, agrochemicals, and specialty polymers.<sup>[1][6]</sup>

## Chemical and Physical Properties

The fundamental properties of **Diethylene glycol bis(2-chloroethyl) ether** are summarized in the table below. This data is critical for its proper handling, storage, and application in experimental design.

Property	Value	Reference(s)
CAS Number	638-56-2	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>8</sub> H <sub>16</sub> Cl <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Molecular Weight	231.11 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Appearance	Colorless to yellow to green clear liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Density	1.18 g/mL at 20 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Boiling Point	105 °C at 0.2 mbar 139 °C at 3 mm Hg 161 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Refractive Index (n <sub>20/D</sub> )	1.46 - 1.464	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Solubility	Slightly soluble in water. Soluble in Chloroform, Dichloromethane.	<a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	1-(2-chloroethoxy)-2-[2-(2-chloroethoxy)ethoxy]ethane	<a href="#">[8]</a> <a href="#">[10]</a>
Synonyms	Bis[2-(2-chloroethoxy)ethyl] ether, 1,11-Dichloro-3,6,9-trioxaundecane	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[9]</a>

## Synthesis and Manufacturing

The primary method for synthesizing **Diethylene glycol bis(2-chloroethyl) ether** involves the chlorination of diethylene glycol, typically using thionyl chloride. This process replaces the terminal hydroxyl groups of the glycol with chlorine atoms.

# Experimental Protocol: Synthesis from Diethylene Glycol

The following protocol is adapted from established synthesis methodologies for chlorination of glycols.[\[11\]](#)

- Apparatus Setup: Assemble a 500 mL four-necked flask equipped with a mechanical stirrer, a reflux condenser, a temperature-controlled thermometer, and a constant pressure dropping funnel. Ensure the gas outlet from the condenser is connected to an alkali trap to neutralize the evolved HCl and SO<sub>2</sub> gases.
- Reagent Charging: Charge the flask with 190 mL (approx. 2.0 mol) of diethylene glycol.
- Thionyl Chloride Addition: While stirring the diethylene glycol, slowly add 294 mL (4.1 mol) of thionyl chloride via the dropping funnel over a period of 30 minutes. The reaction is exothermic and will generate significant amounts of gas. Maintain control over the addition rate to manage the reaction temperature.
- Reaction Heating: After the addition is complete, rapidly heat the reaction mixture to 110 °C.
- Reaction Monitoring: Maintain the temperature at 110 °C for approximately 100-150 minutes, or until the evolution of gas ceases, indicating the completion of the reaction.[\[11\]](#)
- Purification: After the reaction mixture has cooled, purify the product by vacuum distillation. Collect the fraction that distills at 108-110 °C / 10 mmHg. This fraction is the desired **Diethylene glycol bis(2-chloroethyl) ether**.[\[11\]](#)



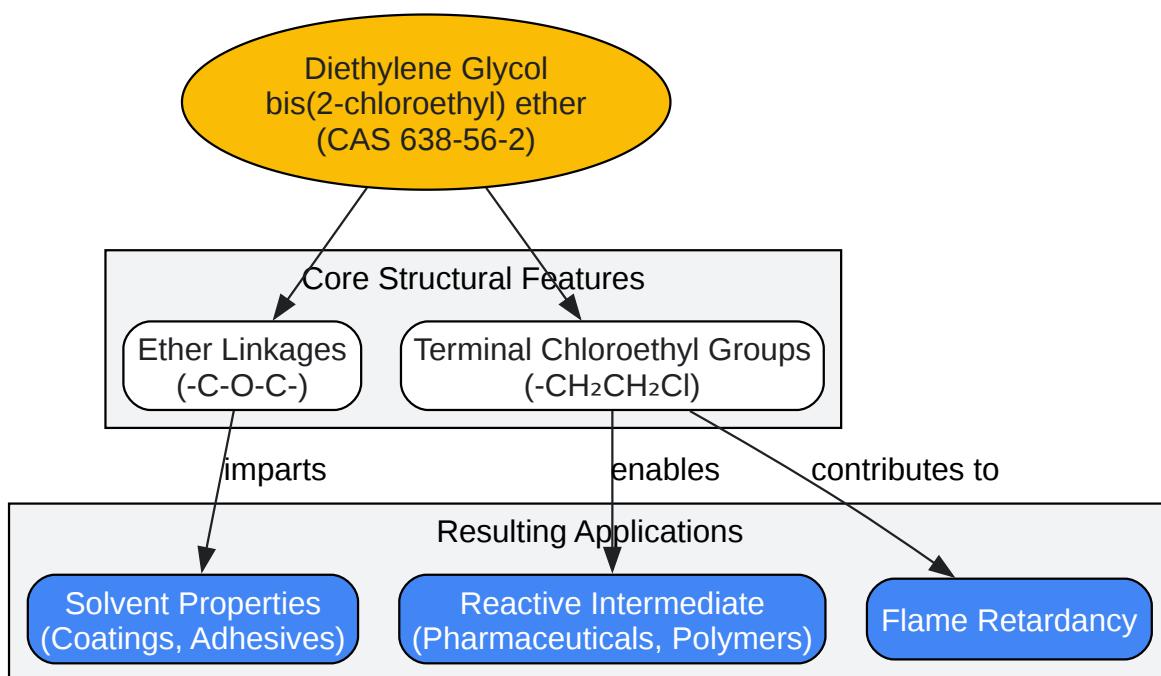
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Diagram 1: General workflow for the synthesis of **Diethylene glycol bis(2-chloroethyl) ether**.

## Applications in Research and Industry

The bifunctional nature of this molecule underpins its utility across various fields.

- Solvent and Formulation Agent: Its excellent solvent capabilities make it a component in formulations for coatings, adhesives, sealants, paints, and varnishes, where it improves flow and leveling characteristics.<sup>[1]</sup> It is also used as a high-boiling solvent and extractant for oils, fats, and waxes.<sup>[2]</sup>
- Chemical Intermediate: It is a crucial intermediate in the synthesis of other chemicals.<sup>[2]</sup> Its reactivity allows it to be a precursor for surfactants, emulsifiers, and specialty polymers.<sup>[1][6]</sup> In pharmaceutical research, it is used in the synthesis of novel glycolipids designed to bind to the HIV-1 cell surface glycoprotein Gp120 and in the creation of PET imaging agents for targeting brain β-amyloid plaques.<sup>[7][12]</sup>
- Materials Science: In epoxy resin systems, it can act as a reactive diluent and crosslinking agent, which enhances flexibility and adhesion.<sup>[6]</sup> The presence of chlorine atoms in its structure also imparts flame-retardant properties, making it suitable for some electrical encapsulation materials.<sup>[6]</sup>



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Diagram 2: Logical relationship between the compound's structure and its applications.

## Analytical Methodologies

Gas Chromatography (GC) is the most common technique for determining the purity of **Diethylene glycol bis(2-chloroethyl) ether**.<sup>[1]</sup> A general protocol for its analysis can be adapted from standard methods for similar semi-volatile organic compounds.

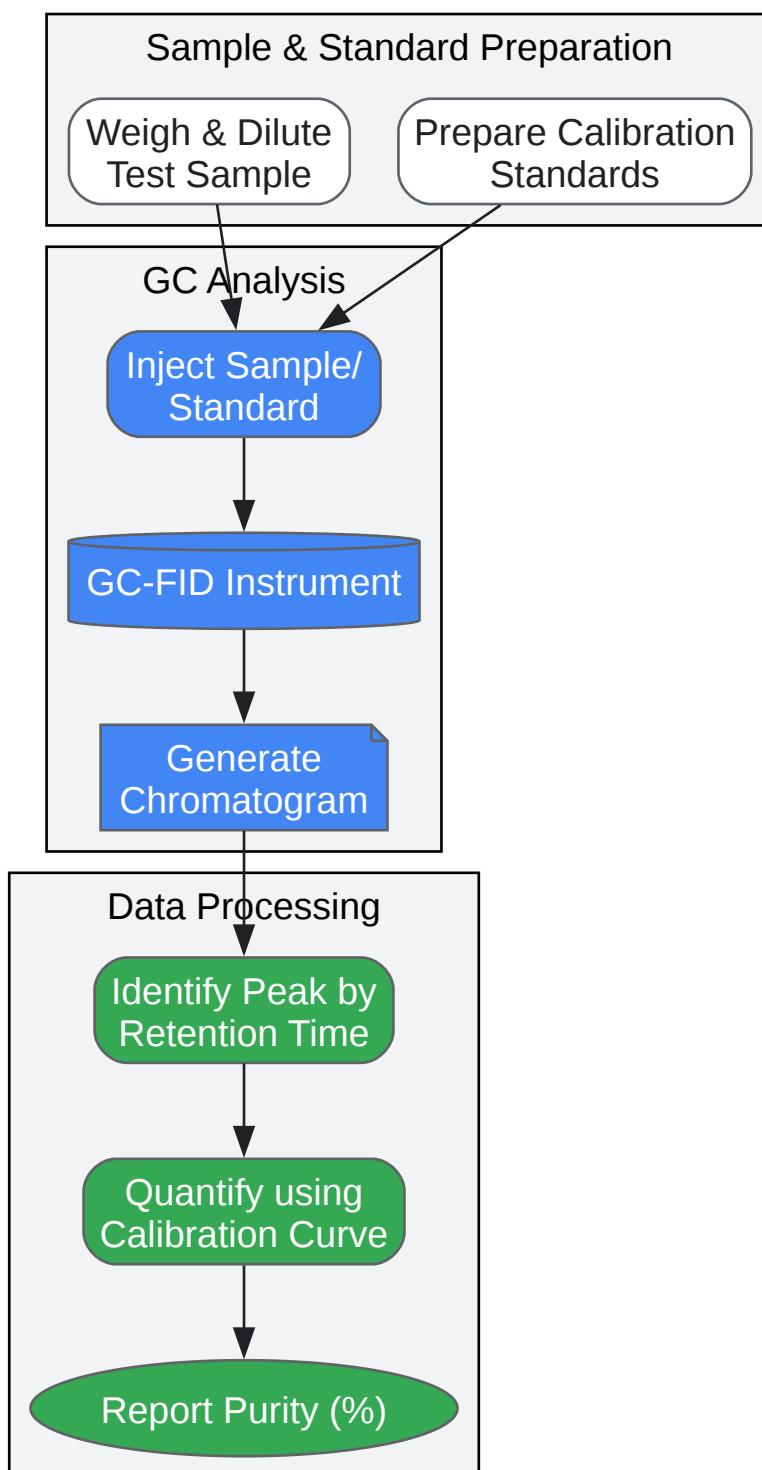
## Experimental Protocol: Purity Analysis by Gas Chromatography (GC)

This protocol outlines a general procedure. Specific parameters should be optimized for the instrument in use.

- Standard Preparation: Prepare a calibration standard by accurately weighing a known amount of high-purity **Diethylene glycol bis(2-chloroethyl) ether** and dissolving it in a

suitable solvent (e.g., Dichloromethane) to a known volume. Prepare a series of dilutions to create a calibration curve.

- Sample Preparation: Dilute a precisely weighed amount of the sample to be tested in the same solvent used for the standards.
- GC Instrument Setup (Example):
  - Injector: Split/Splitless, 250 °C
  - Column: A mid-polarity capillary column (e.g., DB-5 or equivalent), 30 m x 0.25 mm ID x 0.25 µm film thickness.
  - Carrier Gas: Helium or Hydrogen, constant flow.
  - Oven Program: Initial temperature of 80 °C, hold for 2 minutes, then ramp at 10 °C/min to 280 °C, hold for 5 minutes.
  - Detector: Flame Ionization Detector (FID), 300 °C.
- Analysis: Inject equal volumes (e.g., 1 µL) of the standards and the sample.
- Quantification: Identify the peak corresponding to **Diethylene glycol bis(2-chloroethyl) ether** by its retention time. Calculate the purity of the sample by comparing its peak area to the calibration curve generated from the standards.



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Diagram 3: General workflow for the purity analysis by Gas Chromatography (GC).

## Toxicology and Safety

**Diethylene glycol bis(2-chloroethyl) ether** is a toxic compound and must be handled with extreme caution. It is classified as toxic if swallowed and harmful in contact with skin.[\[13\]](#) It is important to distinguish its toxicology from that of its parent compound, diethylene glycol (DEG), which is known for causing metabolic acidosis and acute kidney failure.[\[14\]](#)[\[15\]](#) The chlorinated ether derivative is considered a hazardous alkylating agent and requires stringent safety protocols.[\[5\]](#)

Toxicity Data	Value	Species	Reference(s)
LD50 (Oral)	180 mg/kg	Rat	<a href="#">[13]</a>
LD50 (Dermal)	1911.6 mg/kg	Rabbit	<a href="#">[13]</a>
Hazard Information	Details	Reference(s)	
GHS Pictogram	GHS06 (Skull and Crossbones)	<a href="#">[3]</a> <a href="#">[9]</a>	
Signal Word	Danger	<a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[16]</a>	
Hazard Statements	H301: Toxic if swallowed. H312: Harmful in contact with skin.		<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[13]</a>
Precautionary Statements	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor. P302+P352+P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell. P405: Store locked up.		<a href="#">[3]</a> <a href="#">[13]</a> <a href="#">[17]</a>

## Handling and Storage

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[13][18]
- Ventilation: Handle only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[13][18]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Wash hands thoroughly after handling.[13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[13] The product should be stored locked up, away from incompatible materials.[17] Recommended storage temperatures range from room temperature to 2-8°C; consult the supplier's recommendation.[1][5]

## Conclusion

**Diethylene glycol bis(2-chloroethyl) ether** is a chemical of significant utility in both industrial and research settings. Its value is derived from its combined properties as a solvent and a reactive intermediate. While its applications are broad, its toxicity necessitates strict adherence to safety protocols. A thorough understanding of its properties, synthesis, and handling requirements, as outlined in this guide, is essential for its safe and effective use by researchers and chemical professionals.

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